

# 1-Nitropropene: A Comprehensive Technical Guide to Health and Safety

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## Compound of Interest

Compound Name: **1-Nitropropene**

Cat. No.: **B1615415**

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Introduction: **1-Nitropropene** (CAS No: 3156-70-5) is a nitroalkene of growing interest in organic synthesis. Its reactivity makes it a valuable intermediate, but also necessitates a thorough understanding of its health and safety profile. This guide provides an in-depth overview of the known health and safety information for **1-nitropropene**, including its physical and chemical properties, toxicological data, handling and storage procedures, and emergency protocols. Due to the limited availability of a comprehensive Safety Data Sheet (SDS) for **1-nitropropene**, this guide also draws upon data from structurally related compounds where appropriate, clearly indicating when such extrapolations are made.

## Physical and Chemical Properties

Limited experimental data is available for the physical and chemical properties of **1-nitropropene**. The following table summarizes the available information.

| Property          | Value   | Source           |
|-------------------|---|------------------|
| Molecular Formula | C <sub>3</sub> H <sub>5</sub> NO <sub>2</sub> | --INVALID-LINK-- |
| Molecular Weight  | 87.08 g/mol                                   | --INVALID-LINK-- |
| Density           | 1.0654 g/cm <sup>3</sup> @ 20 °C              | --INVALID-LINK-- |
| Boiling Point     | 54 °C @ 28 Torr                               | --INVALID-LINK-- |

## Toxicological Information

The toxicological profile of **1-nitropropene** is not as extensively studied as some related compounds. However, available data and classifications indicate that it should be handled with significant caution.

| Toxicity Data | Value                          | Species | Route      | Source           |
|---------------|--------------------------------|---------|------------|------------------|
| LCLo          | 500 mg/m <sup>3</sup> / 10 min | Mouse   | Inhalation | --INVALID-LINK-- |

GHS Hazard Classification:[1][2][3]

Based on aggregated data from multiple sources, **1-nitropropene** is classified with the following hazards:

- Flammable liquid and vapor (H226)
- Toxic if swallowed (H301)
- Harmful in contact with skin (H312)
- Causes skin irritation (H315)
- May cause an allergic skin reaction (H317)
- Causes serious eye irritation (H319)
- Harmful if inhaled (H332)
- May cause allergy or asthma symptoms or breathing difficulties if inhaled (H334)
- May cause respiratory irritation (H335)

The "Danger" signal word is associated with its acute toxicity if swallowed and its potential to cause respiratory sensitization.[1] A "Warning" signal word is associated with its flammability, other acute toxicities, and irritation properties.[3]

# Experimental Protocols

A common method for the synthesis of nitroalkenes is the Henry reaction (also known as the nitroaldol reaction), followed by dehydration.<sup>[4]</sup> For **1-nitropropene**, a potential synthetic route is the dehydration of 1-nitro-2-propanol.

Illustrative Protocol for the Dehydration of 1-Nitro-2-propanol:

This is a general procedure based on known chemical transformations and may require optimization.

Materials:

- 1-nitro-2-propanol
- Methanesulfonyl chloride
- Triethylamine
- Anhydrous solvent (e.g., dichloromethane)
- Ice bath
- Standard laboratory glassware for inert atmosphere reactions

Procedure:

- In a well-ventilated fume hood, dissolve 1-nitro-2-propanol in an appropriate anhydrous solvent under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution in an ice bath.
- Slowly add triethylamine to the solution, followed by the dropwise addition of methanesulfonyl chloride.
- Monitor the reaction progress using a suitable technique, such as Thin Layer Chromatography (TLC).

- Upon completion, quench the reaction by the slow addition of water or a saturated aqueous solution of a mild acid.
- Extract the product with an organic solvent.
- Wash the organic layer sequentially with water and brine.
- Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate).
- Remove the solvent under reduced pressure to yield the crude **1-nitropropene**.
- The crude product may be purified by vacuum distillation or column chromatography.

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## Health and Safety Information

### First Aid Measures

- If Swallowed: Get emergency medical help immediately. Rinse mouth.[\[5\]](#)
- If on Skin: Wash with plenty of water. If skin irritation or rash occurs, get medical help. Take off contaminated clothing and wash it before reuse.[\[5\]](#)
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. If experiencing respiratory symptoms, get emergency medical help immediately.[\[5\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[6\]](#)

### Fire Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[6\]](#)
- Specific Hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air. [\[2\]](#) Combustion may produce toxic gases, including nitrogen oxides.

- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.  
[\[6\]](#)

## Handling and Storage

- Handling: Handle in a well-ventilated place. Wear suitable protective clothing, gloves, and eye/face protection. Avoid breathing dust, fume, gas, mist, vapors, or spray. Use non-sparking tools and take action to prevent static discharges. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[\[5\]](#)[\[6\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Store locked up. Keep away from heat, sparks, open flames, and other ignition sources.[\[5\]](#)[\[6\]](#)

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side shields or chemical goggles.[\[7\]](#)
- Skin Protection: Wear protective gloves (e.g., nitrile or neoprene) and a lab coat.[\[7\]](#)
- Respiratory Protection: In case of inadequate ventilation, wear respiratory protection. A NIOSH-approved respirator with appropriate cartridges should be used if exposure limits are exceeded or irritation is experienced.[\[5\]](#)

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## Stability and Reactivity

- Reactivity: Information not available. As a nitroalkene, it may be susceptible to polymerization and may react with strong oxidizing and reducing agents, as well as strong acids and bases.
- Chemical Stability: Information not available. Likely stable under recommended storage conditions.
- Hazardous Decomposition Products: Upon decomposition, it may emit toxic fumes of nitrogen oxides.

## Disposal Considerations

Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.<sup>[5]</sup> Do not dispose of with household garbage or allow the product to reach the sewage system.

## Ecological Information

Detailed ecological information for **1-nitropropene** is not readily available. As with many organic solvents and reagents, it should be prevented from entering drains and waterways.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). It is essential to consult all available safety information and to conduct a thorough risk assessment before handling **1-nitropropene**. All laboratory work should be conducted by trained professionals in a controlled environment with appropriate safety measures in place.

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- To cite this document: BenchChem. [1-Nitropropene: A Comprehensive Technical Guide to Health and Safety]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1615415#1-nitropropene-health-and-safety-information>]

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